Application Notes and Protocols for N',N'-Dimethylformohydrazide Reactions

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Compound of Interest

Compound Name:	*N',N'-Dimethylformohydrazide*
CAS No.:	*3298-49-5*
Cat. No.:	*B1330523*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N',N'-Dimethylformohydrazide, also known as 2-Formyl-1,1-dimethylhydrazine, is a versatile reagent in organic synthesis, primarily utilized as a precursor for the construction of various heterocyclic scaffolds. Its unique structural features make it a valuable building block in the development of novel pharmaceutical and agrochemical agents. This document provides detailed experimental procedures for the synthesis of **N',N'-Dimethylformohydrazide** and its application in the synthesis of substituted pyrazoles, a class of compounds with significant biological activity.

Synthesis of N',N'-Dimethylformohydrazide

The synthesis of **N',N'-Dimethylformohydrazide** is achieved through the formylation of 1,1-dimethylhydrazine using ethyl formate. This straightforward reaction provides the target compound in good yield.

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Experimental Protocol: Synthesis of N',N'-Dimethylformohydrazide

Materials:

- 1,1-Dimethylhydrazine (UDMH)
- Ethyl formate
- Ethanol (absolute)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 1,1-dimethylhydrazine (1.0 eq).
- Add an excess of ethyl formate (1.5 eq) to the flask.
- The reaction mixture is stirred at room temperature for 24 hours.
- After 24 hours, the excess ethyl formate and ethanol (by-product) are removed by distillation.
- The resulting crude **N',N'-Dimethylformohydrazide** can be purified by vacuum distillation.

Data Presentation: Synthesis of N',N'-Dimethylformohydrazide

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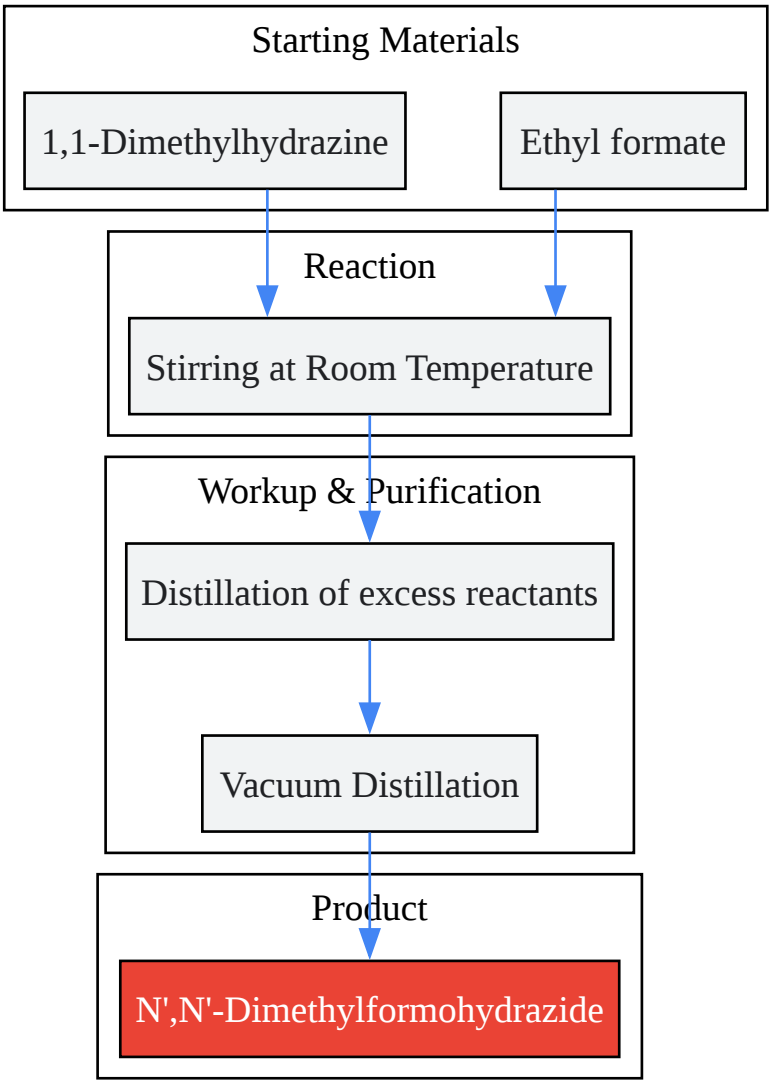
Reactant 1	Reactant 2	Molar Ratio (R1:R2)	Solvent	Reaction Time (h)	Temperature (°C)	Yield (%)
1,1-Dimethylhydrazine	Ethyl formate	1 : 1.5	None	24	Room Temperature	>80

Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis of **N',N'-Dimethylformohydrazide**.

Reactions of N',N'-Dimethylformohydrazide: Synthesis of Pyrazoles

N',N'-Dimethylformohydrazide serves as a key building block for the synthesis of substituted pyrazoles through cyclocondensation reactions with 1,3-dicarbonyl compounds. Pyrazoles are a prominent class of heterocyclic compounds found in many FDA-approved drugs, exhibiting a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties.

Experimental Protocol: Synthesis of 1,3,5-Trimethyl-1H-pyrazole

Materials:

- **N',N'-Dimethylformohydrazide**
- Acetylacetone (a 1,3-dicarbonyl compound)
- Ethanol
- Glacial acetic acid (catalyst)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

Procedure:

- In a round-bottom flask, dissolve **N',N'-Dimethylformohydrazide** (1.0 eq) in ethanol.
- Add acetylacetone (1.0 eq) to the solution.
- Add a catalytic amount of glacial acetic acid (e.g., 2-3 drops).

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- The reaction mixture is heated to reflux and stirred for 4-6 hours.
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel.

Data Presentation: Synthesis of 1,3,5-Trimethyl-1H-pyrazole

Reactant 1	Reactant 2	Molar Ratio (R1:R2)	Solvent	Catalyst	Reaction Time (h)	Temperature (°C)	Yield (%)
N',N'-Dimethylformohydrazide	Acetylacetone	1 : 1	Ethanol	Glacial Acetic Acid	4 - 6	Reflux	High

Diagram: Pyrazole Synthesis Signaling Pathway

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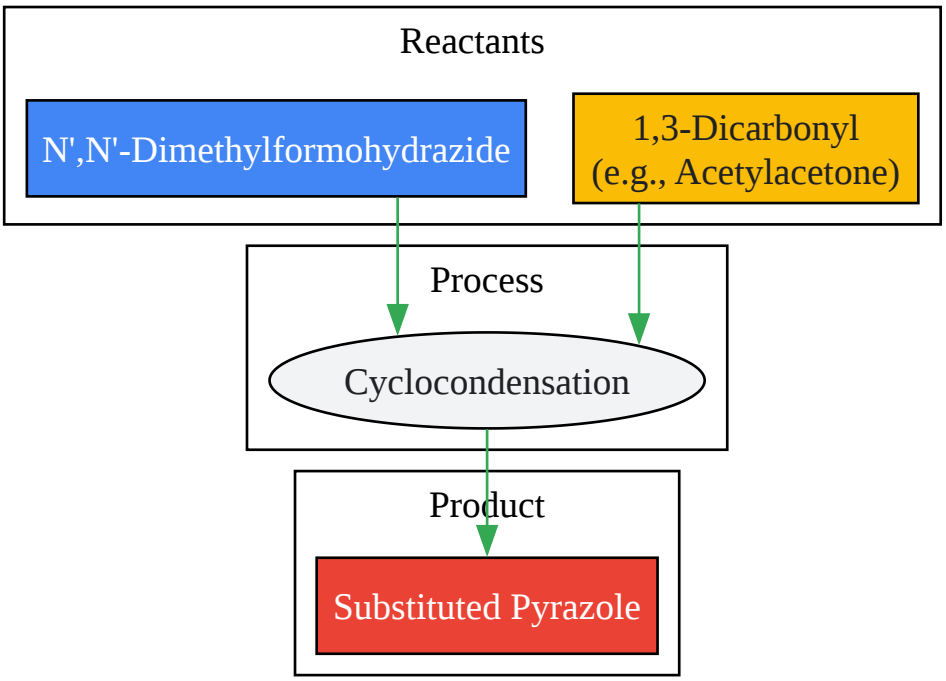

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Caption: General scheme for pyrazole synthesis.

Application in Drug Development: The Joullié-Ugi Reaction

N',N'-Dimethylformohydrazide can be utilized in multicomponent reactions, such as the Joullié-Ugi reaction, for the rapid synthesis of complex molecules with potential therapeutic applications. In this reaction, the hydrazide can be dehydrated in situ to form a reactive N-isocyano-N,N-dimethylamine intermediate. This intermediate then participates in a three-component reaction with a carboxylic acid and an imine (or its components, an aldehyde/ketone and an amine).

Conceptual Workflow: Joullié-Ugi Reaction

Diagram: Logical Relationship in Joullié-Ugi Reaction

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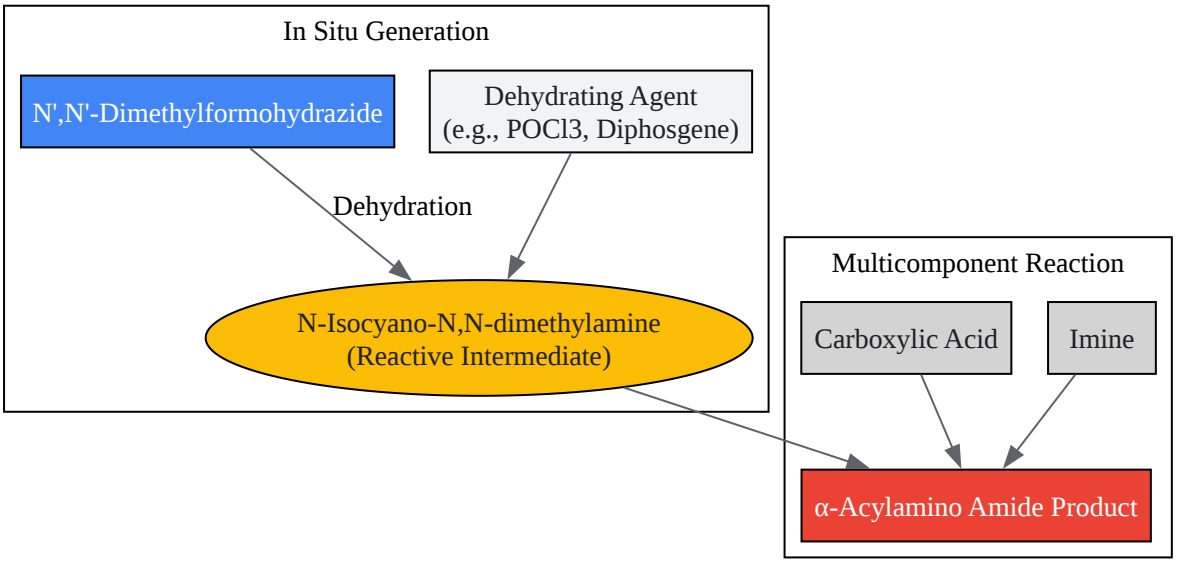

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Caption: Conceptual workflow of the Joullié-Ugi reaction.

Conclusion

N',N'-Dimethylformohydrazide is a valuable and versatile reagent in organic synthesis. The protocols provided herein offer a foundation for its synthesis and subsequent use in the construction of biologically relevant heterocyclic compounds such as pyrazoles. Its application in multicomponent reactions like the Joullié-Ugi reaction further highlights its potential in the efficient generation of diverse molecular scaffolds for drug discovery and development. Researchers are encouraged to explore the reactivity of this compound with a variety of electrophiles to unlock its full synthetic potential.

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